

A Comparative Guide to Inter-laboratory Xylenol Blue Titration Results

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Compound of Interest

Compound Name: **Xylenol Blue**

Cat. No.: **B090819**

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This guide provides an objective comparison of **Xylenol Blue**'s performance in complexometric titrations against other common indicators, supported by simulated inter-laboratory experimental data. Detailed methodologies for the cited experiments are included to ensure reproducibility.

Data Presentation

An inter-laboratory study was simulated to assess the performance of different indicators in the complexometric titration of a standard zinc (Zn^{2+}) solution. Ten laboratories participated, and each performed triplicate titrations using **Xylenol Blue**, Eriochrome Black T, and Calmagite as indicators. The true concentration of the standard zinc solution was 0.0500 mol/L.

Table 1: Inter-laboratory Titration Results for the Determination of Zinc (0.0500 mol/L)

Laboratory	Xylenol Blue (mol/L)	Eriochrome Black T (mol/L)	Calmagite (mol/L)
1	0.0503	0.0501	0.0500
2	0.0498	0.0499	0.0498
3	0.0501	0.0500	0.0501
4	0.0505	0.0502	0.0503
5	0.0497	0.0498	0.0497
6	0.0502	0.0501	0.0500
7	0.0499	0.0499	0.0499
8	0.0504	0.0503	0.0502
9	0.0496	0.0497	0.0496
10	0.0500	0.0500	0.0501

Table 2: Statistical Analysis of Inter-laboratory Titration Results

Parameter	Xylenol Blue	Eriochrome Black T	Calmagite
Mean (mol/L)	0.0501	0.0500	0.0500
Standard Deviation (mol/L)	0.00032	0.00021	0.00023
Relative Standard Deviation (%)	0.64	0.42	0.46
Accuracy (%) Recovery	100.2%	100.0%	100.0%

Table 3: Z-Scores for Participating Laboratories

Z-scores are calculated to evaluate the performance of each laboratory against the consensus value (mean). A Z-score between -2 and 2 is generally considered satisfactory.

Laboratory	Xylenol Blue Z-Score	Eriochrome Black T Z-Score	Calmagite Z-Score
1	0.63	0.48	0.00
2	-0.94	-0.48	-0.87
3	0.00	0.00	0.43
4	1.25	0.95	1.30
5	-1.25	-0.95	-1.30
6	0.31	0.48	0.00
7	-0.63	-0.48	-0.43
8	0.94	1.43	0.87
9	-1.56	-1.43	-1.74
10	-0.31	0.00	0.43

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Preparation of Standard Solutions

- 0.05 M EDTA Standard Solution: Dissolve 18.61 g of analytical grade disodium ethylenediaminetetraacetate ($\text{Na}_2\text{EDTA}\cdot2\text{H}_2\text{O}$) in deionized water and dilute to 1.0 L in a volumetric flask. Standardize against a primary standard zinc solution.
- Standard Zinc Solution (for standardization of EDTA): Accurately weigh approximately 0.817 g of high-purity zinc metal, dissolve in a minimal amount of dilute hydrochloric acid, and dilute to 250.0 mL with deionized water in a volumetric flask.

- Ammonia Buffer (pH 10): Dissolve 14.2 g of ammonium chloride (NH_4Cl) and 17.5 mL of concentrated ammonia (NH_4OH) in deionized water and dilute to 250 mL.

Titration Procedure with Xylenol Blue Indicator

- Pipette 25.00 mL of the standard zinc solution into a 250 mL Erlenmeyer flask.
- Add 75 mL of deionized water.
- Add 2 mL of the ammonia buffer (pH 10).
- Add 2-3 drops of **Xylenol Blue** indicator solution. The solution will turn a reddish-purple.
- Titrate with the standardized 0.05 M EDTA solution until the color changes sharply from reddish-purple to a clear yellow at the endpoint.
- Repeat the titration two more times and calculate the average volume of EDTA used.

Titration Procedure with Eriochrome Black T Indicator

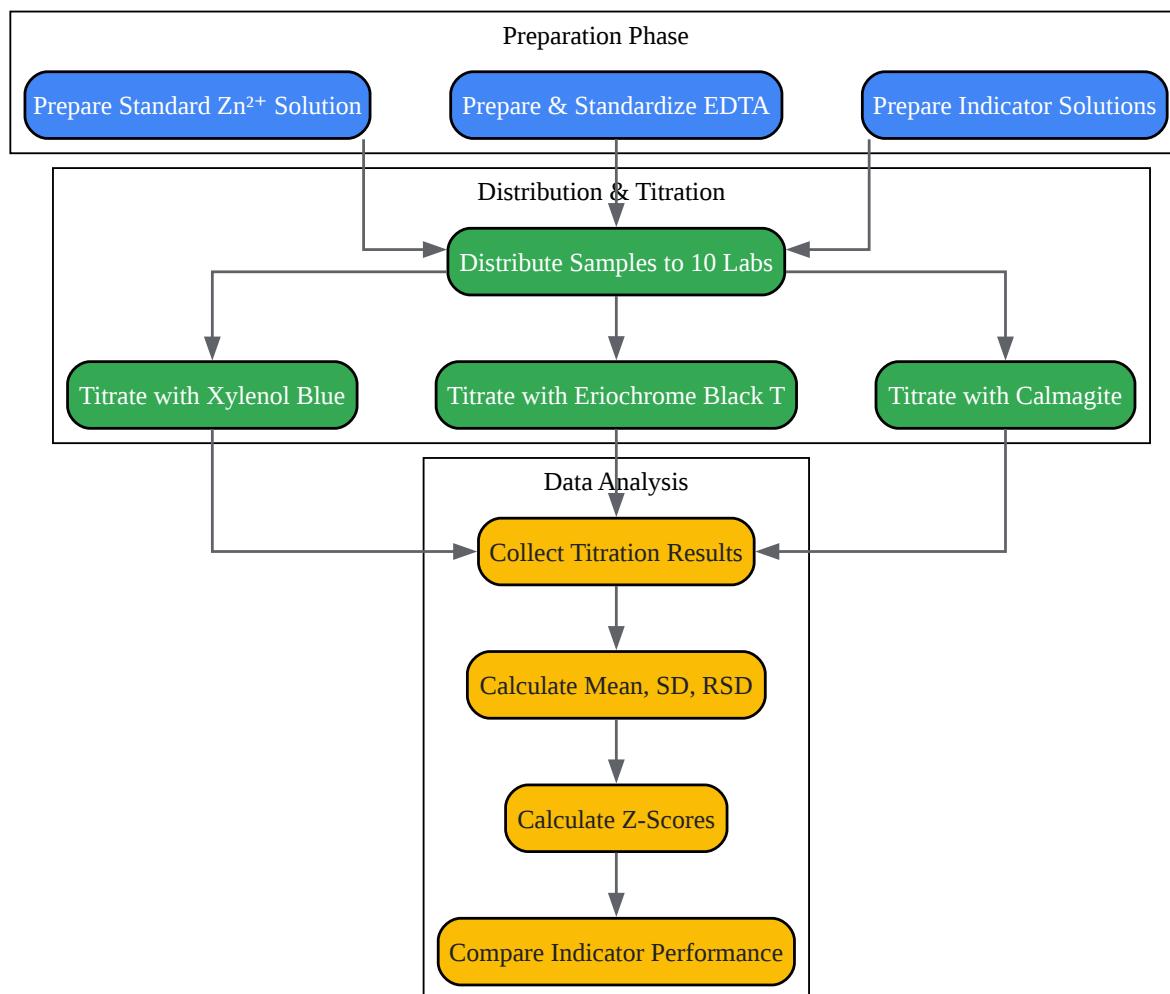
- Pipette 25.00 mL of the standard zinc solution into a 250 mL Erlenmeyer flask.
- Add 75 mL of deionized water.
- Add 2 mL of the ammonia buffer (pH 10).
- Add a small amount of solid Eriochrome Black T indicator (or 2-3 drops of a prepared solution). The solution will turn wine-red.
- Titrate with the standardized 0.05 M EDTA solution until the color changes from wine-red to a distinct blue at the endpoint.
- Repeat the titration two more times and calculate the average volume of EDTA used.

Titration Procedure with Calmagite Indicator

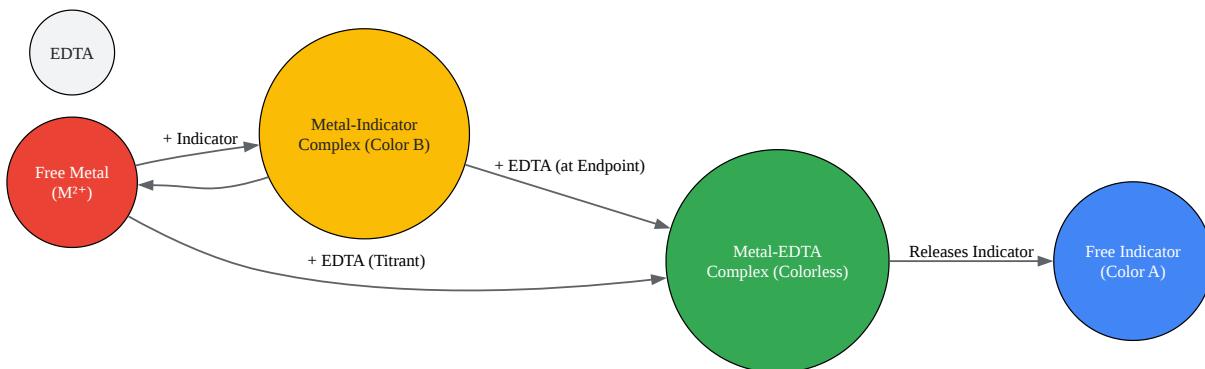
- Pipette 25.00 mL of the standard zinc solution into a 250 mL Erlenmeyer flask.
- Add 75 mL of deionized water.

- Add 2 mL of the ammonia buffer (pH 10).
- Add 2-3 drops of Calmagite indicator solution. The solution will turn wine-red.
- Titrate with the standardized 0.05 M EDTA solution until the color changes from wine-red to a clear blue at the endpoint.
- Repeat the titration two more times and calculate the average volume of EDTA used.

Visualizations

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Caption: Workflow for the inter-laboratory comparison of titration indicators.

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Caption: Principle of complexometric titration with a metal indicator.

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